

Essential Safety and Logistical Information for Handling D-Glucose Diethyl Dithioacetal

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Compound of Interest

Compound Name: *D-Glucose diethyl dithioacetal*

Cat. No.: *B167741*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, immediate safety and logistical information for the handling of **D-Glucose diethyl dithioacetal** (CAS No. 1941-52-2). The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and ensuring a secure laboratory environment.

Hazard Assessment

D-Glucose diethyl dithioacetal is generally considered to be a non-hazardous substance. Safety Data Sheets (SDS) indicate that the product in its pure form contains no substances at concentrations considered to be hazardous to health.^[1] It is a light cream-colored, crystalline powder.^[2] Despite its non-hazardous classification, adherence to standard laboratory safety protocols is essential to prevent potential irritation and ensure personnel safety.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **D-Glucose diethyl dithioacetal** is provided in the table below.

Property	Value
CAS Number	1941-52-2
Molecular Formula	C10H22O5S2
Molecular Weight	286.41 g/mol [2]
Appearance	Light cream or white to off-white crystalline powder[1][2]
Melting Point	125-128 °C[2]
Odor	No information available[1]
Solubility	Soluble in water

Personal Protective Equipment (PPE)

While **D-Glucose diethyl dithioacetal** is not classified as hazardous, the use of appropriate Personal Protective Equipment (PPE) is a mandatory laboratory practice to protect against potential contact and unforeseen reactions.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. For prolonged or repeated contact, consider sulfur-free and accelerator-free nitrile gloves to minimize the risk of skin sensitization.[3][4][5] Always inspect gloves for integrity before use.
Eye and Face Protection	Safety glasses with side shields	Must be worn at all times when handling the compound to protect against accidental splashes or dust particles.
Skin and Body Protection	Laboratory coat	A standard, long-sleeved laboratory coat should be worn to protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required	Under normal handling conditions in a well-ventilated area, respiratory protection is not necessary.[1] If dust is generated and ventilation is inadequate, a dust mask may be used.

Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the integrity of **D-Glucose diethyl dithioacetal** and ensuring a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the work area, typically a laboratory bench, is clean and uncluttered. Have all necessary equipment, including PPE, readily available.

- **Weighing and Transfer:** Conduct weighing and transfer operations in a designated area. Avoid generating dust. Use a spatula or other appropriate tool for transferring the solid.
- **Solution Preparation:** When preparing solutions, slowly add the solid to the solvent to avoid splashing. Stir until fully dissolved.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)
- The recommended storage temperature is between 2-8 °C.[\[2\]](#)

First Aid Measures

In the event of exposure, follow these first aid guidelines:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists. [1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops. [1]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. [1]
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Seek medical attention. [1]

Disposal Plan

As **D-Glucose diethyl dithioacetal** is considered non-hazardous, disposal should follow standard procedures for non-hazardous chemical waste, in accordance with local, state, and federal regulations.

Waste Classification:

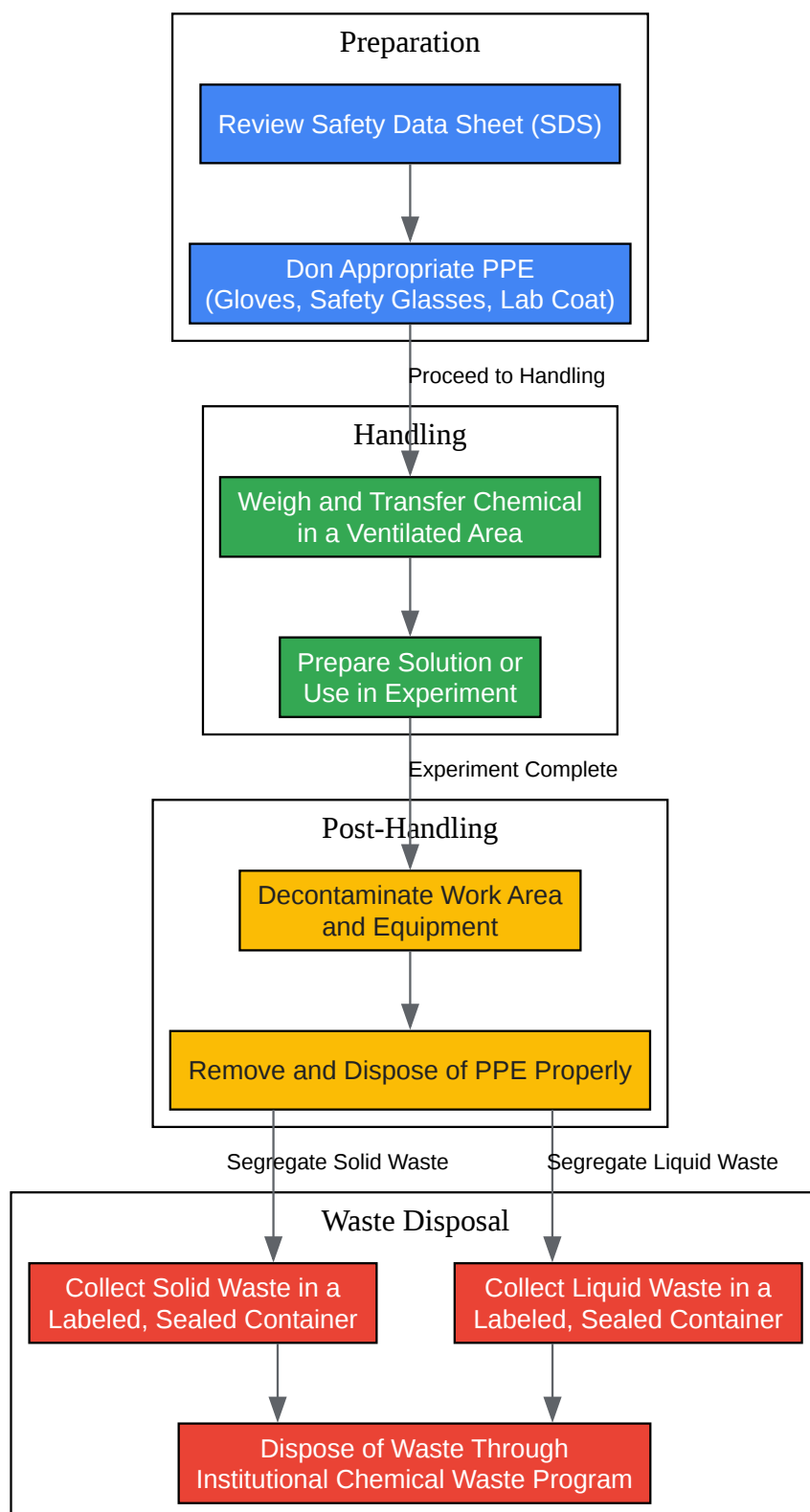
- This product is not a RCRA hazardous waste.

Disposal Procedure:

- Solid Waste:
 - Collect solid **D-Glucose diethyl dithioacetal** waste and any contaminated consumables (e.g., weigh boats, paper towels) in a designated, properly labeled, and sealed container.
 - The container should be clearly marked as "Non-Hazardous Waste" and include the chemical name.
 - Dispose of the container through your institution's chemical waste disposal program or a licensed waste disposal company.[\[6\]](#)
- Liquid Waste (Solutions):
 - For aqueous solutions, check with your institution's environmental health and safety office. Small quantities of dilute, non-hazardous solutions may be permissible for drain disposal with copious amounts of water, but this is subject to local regulations.
 - For solutions in organic solvents, collect in a designated, labeled waste container for non-hazardous liquid waste and dispose of it through your institution's chemical waste program.
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent (e.g., water).
 - Deface the label on the empty container to prevent misuse.

- Dispose of the rinsed, defaced container in the regular trash or as directed by your institution's policies.

Workflow for Handling D-Glucose Diethyl Dithioacetal



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Caption: Workflow for the safe handling and disposal of **D-Glucose diethyl dithioacetal**.

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